

# Commercial Suppliers and Technical Guide for Eliglustat-d15 Reference Standard

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## Compound of Interest

Compound Name: *Eliglustat-d15*

Cat. No.: *B8135464*

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For researchers, scientists, and drug development professionals requiring high-purity **Eliglustat-d15** for use as an internal standard, several commercial suppliers offer this reference material. This technical guide provides a comparative overview of available suppliers and a detailed experimental protocol for the quantification of eliglustat in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Eliglustat-d15** as an internal standard.

## Commercial Supplier Overview

A summary of commercial suppliers for **Eliglustat-d15** reference standard is provided below, offering a comparison of key product specifications. It is recommended to contact the suppliers directly for the most current pricing and availability.

Supplier	Catalog Number	Purity	Available Quantities	Price	Notes
Cayman Chemical	30167	≥99% deuterated forms (d1-d15)[1][2]	1 mg, 5 mg[3]	\$965.00 (for 5 mg)[2]	Available as a tartrate salt. Intended for use as an internal standard for GC- or LC-MS.[1]
Bertin Bioreagent	30167	Not specified	1 mg, 5 mg	Starting from €310.25	Supplier for Cayman Chemical products in France.
LGC Standards	TRC-E508027-50MG	Not specified	Custom synthesis	Price on request	
Simson Pharma Limited	Not specified	High quality	Not specified	Price on request	Accompanied by a Certificate of Analysis.
MedchemExpress	HY-14885S	Not specified	Not specified	Price on request	Deuterium labeled Eliglustat.

## Experimental Protocol: Quantification of Eliglustat in Rat Plasma using UPLC-MS/MS

This section details a validated ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) method for the quantification of eliglustat in rat plasma.

**Eliglustat-d15** can be utilized as the internal standard (IS) in this assay to ensure accuracy and precision by correcting for variations during sample preparation and analysis.

## Materials and Reagents

- Eliglustat reference standard
- **Eliglustat-d15** internal standard
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Rat plasma

## Sample Preparation (Protein Precipitation)

- To 100  $\mu$ L of rat plasma, add the working solution of **Eliglustat-d15** internal standard.
- Add 300  $\mu$ L of acetonitrile to precipitate plasma proteins.
- Vortex the mixture vigorously for 1 minute.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube for analysis.

## UPLC-MS/MS System and Conditions

- UPLC System: Waters ACQUITY UPLC or equivalent
- Column: Acquity BEH C18 (2.1 mm  $\times$  50 mm, 1.7  $\mu$ m)
- Mobile Phase:
  - A: 0.1% formic acid in water
  - B: Acetonitrile

- Gradient Elution: A gradient elution program should be optimized to ensure sufficient separation of eliglustat and the internal standard from matrix components.
- Flow Rate: 0.40 mL/min
- Mass Spectrometer: XEVO TQ-S triple quadrupole tandem mass spectrometer or equivalent
- Ionization Source: Electrospray ionization (ESI) in positive ion mode
- Detection Mode: Multiple Reaction Monitoring (MRM)
  - Eliglustat: m/z 405.4 → 84.1
  - Internal Standard (Bosutinib in cited method, adapt for **Eliglustat-d15**): m/z 530.2 → 141.2 (example)

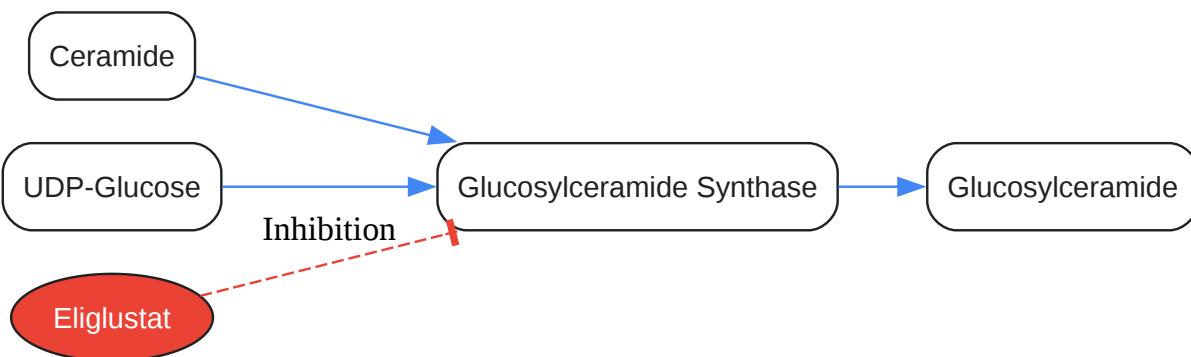
## Method Validation

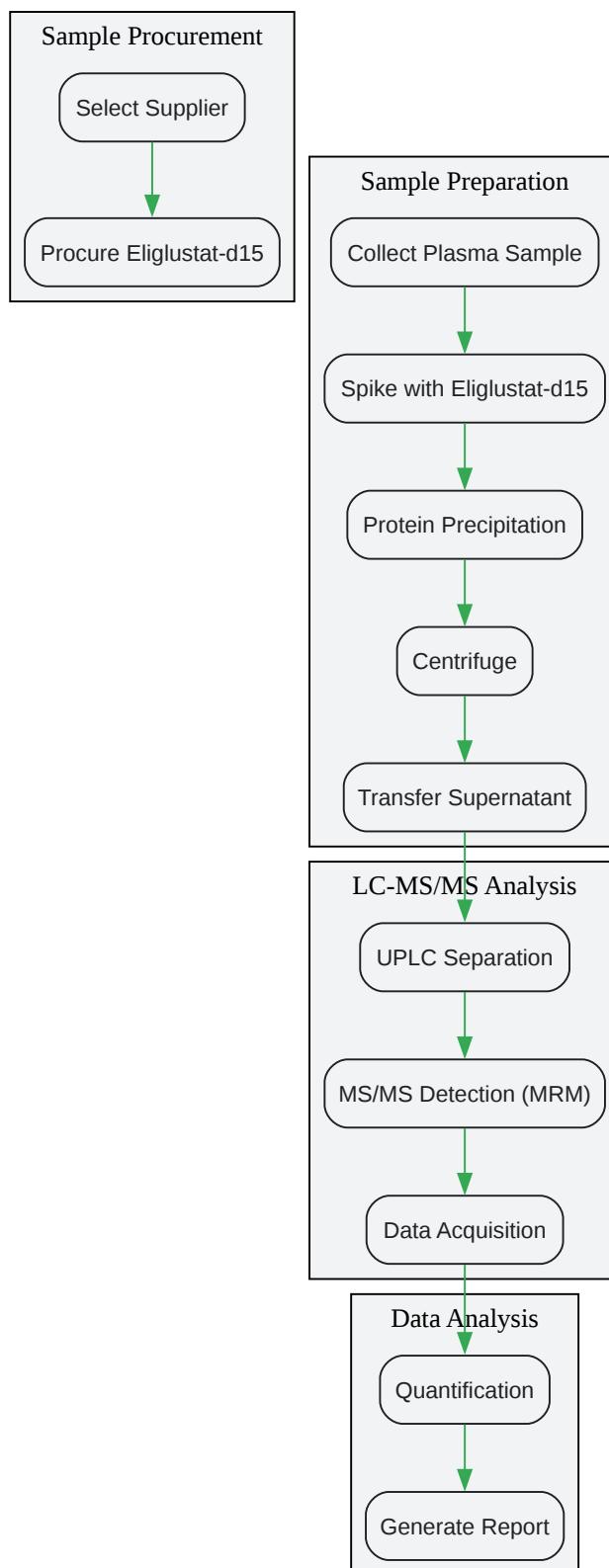
The analytical method should be validated according to regulatory guidelines (e.g., FDA, EMA) to ensure its reliability. Key validation parameters include:

- Linearity
- Accuracy and Precision
- Selectivity and Specificity
- Matrix effect
- Recovery
- Stability

## Signaling Pathway and Experimental Workflow Diagrams

To further illustrate the context and application of **Eliglustat-d15**, the following diagrams are provided.

[Click to download full resolution via product page](#)**Mechanism of Action of Eliglustat**

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### Experimental Workflow for Bioanalysis

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## References

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